

In-Depth Technical Guide to the Safe Handling of FANFT Powder

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Compound of Interest

Compound Name:	FANFT
CAS No.:	24554-26-5
Cat. No.:	B1219375

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides a comprehensive overview of the safety and handling precautions for N-[4-(5-Nitro-2-furyl)-2-thiazoly]formamide (**FANFT**), a potent carcinogen and mutagen.

Chemical and Physical Properties

FANFT is a dark yellow to gold solid powder. A summary of its key physical and chemical properties is provided in the table below.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Toxicological Information

FANFT is a known potent tumor initiator and mutagen. It has been shown to cause bladder tumors in all animal species studied and is mutagenic to many bacteria. When heated to decomposition, it emits very toxic fumes of sulfur oxides and nitrogen oxides.

Quantitative Toxicity Data:



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Note: This data is based on available information and may not be exhaustive.

Health Hazards and First Aid

Primary Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.

Health Effects:

- Acute: May cause irritation to the skin, eyes, and respiratory tract.
- Chronic: Confirmed carcinogen and mutagen. Prolonged or repeated exposure may cause damage to organs.

First Aid Measures:

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Personal Protective Equipment (PPE)

Due to the high hazard associated with **FANFT**, strict adherence to PPE protocols is mandatory.

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Handling and Storage

Handling:

- Work with **FANFT** should be conducted in a designated area, such as a certified chemical fume hood or a glove box.
- Avoid the creation of dust. Use wet methods for cleaning if possible.
- All equipment and surfaces that come into contact with **FANFT** should be decontaminated after use.

Storage:

- Store in a tightly sealed, labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials.

Spill and Disposal Procedures

Spill Cleanup:

- Evacuate the area and restrict access.
- Wear appropriate PPE as outlined in Section 4.
- Cover the spill with an absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
- Decontaminate the spill area with a suitable cleaning agent (e.g., a 10% bleach solution), followed by a rinse with water.

Waste Disposal:

- All **FANFT** waste, including contaminated materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Experimental Protocols

Protocol for Weighing **FANFT** Powder:

- Preparation:
 - Ensure the chemical fume hood or glove box is certified and functioning correctly.
 - Don all required PPE.
 - Prepare all necessary equipment (e.g., analytical balance, spatulas, weighing paper, waste container) inside the containment area.
- Weighing:
 - Carefully open the **FANFT** container inside the fume hood.
 - Using a clean spatula, transfer the desired amount of powder onto weighing paper on the analytical balance.
 - Avoid any sudden movements that could generate dust.
- Post-Weighing:
 - Securely close the **FANFT** container.
 - Carefully transfer the weighed powder to the reaction vessel.
 - Dispose of the weighing paper and any contaminated utensils in the designated hazardous waste container.
 - Decontaminate the balance and the surrounding work area.

Visualizations



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Caption: Workflow for the safe handling of **FANFT** powder.



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Caption: Decision tree for responding to a **FANFT** powder spill.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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